

# CAS number and molecular data for 2-chloropyridine-4-sulfonamide

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## Compound of Interest

Compound Name: 2-Chloropyridine-4-sulfonamide

Cat. No.: B1530162

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An In-Depth Technical Guide to **2-Chloropyridine-4-sulfonamide**: Synthesis, Reactivity, and Applications in Medicinal Chemistry

## Introduction: A Versatile Heterocyclic Building Block

In the landscape of modern drug discovery, the strategic assembly of molecular scaffolds with desirable physicochemical and pharmacological properties is paramount. Heterocyclic compounds, particularly those incorporating pyridine and sulfonamide moieties, form the cornerstone of numerous therapeutic agents. **2-Chloropyridine-4-sulfonamide** (CAS No. 1182767-38-9) emerges as a significant, albeit specialized, chemical intermediate that combines three critical pharmacophoric elements: a pyridine ring, a reactive chlorine atom, and a sulfonamide group.

The sulfonamide functional group is a celebrated motif in medicinal chemistry, first introduced in the antibacterial prontosil and now present in a vast array of drugs, including diuretics, anticonvulsants, and anti-inflammatory agents.<sup>[1]</sup> Its ability to act as a hydrogen bond donor and acceptor, and to engage in key interactions with enzyme active sites, makes it a privileged scaffold.<sup>[2]</sup> The pyridine ring provides a bioisosteric replacement for a phenyl ring with improved solubility and metabolic properties, while the 2-chloro substituent serves as a versatile synthetic handle for nucleophilic substitution, enabling facile diversification and library synthesis.<sup>[3][4]</sup>

This technical guide provides a comprehensive overview of **2-chloropyridine-4-sulfonamide** for researchers, medicinal chemists, and drug development professionals. It details the

compound's core physicochemical properties, outlines a robust and plausible synthetic pathway, explores its chemical reactivity, and discusses its potential as a key building block in the synthesis of novel therapeutic agents.

## Core Molecular and Physical Data

A summary of the essential physicochemical and structural data for **2-chloropyridine-4-sulfonamide** is presented below. This data is critical for experimental design, reaction optimization, and analytical characterization.

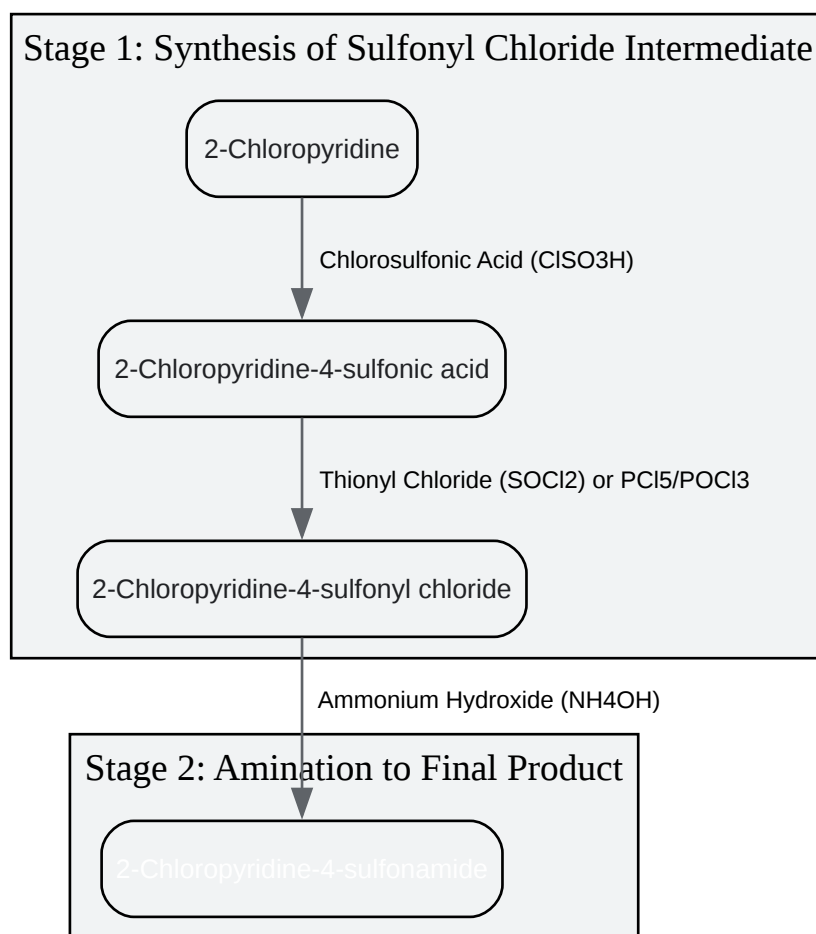
Property	Data	Source(s)
CAS Number	1182767-38-9	[5]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub> S	[6]
Molecular Weight	192.62 g/mol	[6]
IUPAC Name	2-chloropyridine-4-sulfonamide	N/A
Synonyms	2-chloro-4-pyridinesulfonamide	N/A
Appearance	Solid (predicted)	N/A
Melting Point	Not experimentally reported. For comparison, the regioisomer 4-chloropyridine-3-sulfonamide has a melting point of 153°C.	[7]
XlogP (Predicted)	0.4	[6]
InChI Key	HMULZMJXHFUDR-UHFFFAOYSA-N	[6]
SMILES	C1=CN=C(C=C1S(=O)(=O)N)Cl	[6]

## Synthesis and Manufacturing Workflow

While a specific, peer-reviewed synthesis for **2-chloropyridine-4-sulfonamide** is not readily available in the literature, a reliable two-stage manufacturing process can be constructed based on established chemical principles for analogous pyridine sulfonamides.[7][8] The logical precursor is 2-chloropyridine-4-sulfonyl chloride, which itself can be synthesized from 2-chloropyridine.

## Logical Synthesis Pathway

The overall synthetic strategy involves the sulfonation of a readily available precursor followed by amination.



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